

Essential Safety and Logistical Information for Handling Salcaproxic Acid

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Compound of Interest

Compound Name: Salcaproxic acid

Cat. No.: B065058

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For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This document provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for **Salcaproxic acid**.

Chemical and Physical Properties

A summary of the key quantitative data for **Salcaproxic acid** is presented in the table below. It is important to note that specific occupational exposure limits such as OSHA PEL, NIOSH REL, and ACGIH TLV are not available for **Salcaproxic acid**.^[1] Therefore, it is crucial to handle this compound with care, minimizing exposure through engineering controls and appropriate personal protective equipment.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₁ NO ₄	PubChem
Molecular Weight	279.33 g/mol	PubChem
CAS Number	183990-46-7	AK Scientific, Inc. ^[1]
Purity	95%	AK Scientific, Inc. ^[1]

Hazard Identification and GHS Classification

Salcaproxic acid is classified under the Globally Harmonized System (GHS) with the following hazard statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

The signal word for **Salcaproxic acid** is "Warning".[\[1\]](#)

Experimental Protocols: Safe Handling and Emergency Procedures

1. Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment must be worn at all times when handling **Salcaproxic acid**:

- Gloves: Wear protective gloves.
- Eye/Face Protection: Use eye and face protection, such as safety glasses with side shields or goggles.[\[1\]](#)
- Clothing: Wear protective clothing to prevent skin contact.[\[1\]](#)
- Respiratory Protection: Use only outdoors or in a well-ventilated area.[\[1\]](#) If ventilation is inadequate, a NIOSH-approved respirator should be used.

2. Handling and Storage

- Handling:
 - Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[1\]](#)
 - Wash skin thoroughly after handling.[\[1\]](#)
 - Use only in a well-ventilated area.[\[1\]](#)

- Avoid contact with skin, eyes, and personal clothing.[\[1\]](#)
- Storage:
 - Store in a well-ventilated place.[\[1\]](#)
 - Keep the container tightly closed.[\[1\]](#)
 - Store locked up.[\[1\]](#)

3. Emergency Procedures

- In Case of Inhalation:
 - Remove the person to fresh air and keep them at rest in a position comfortable for breathing.[\[1\]](#)
 - Call a poison center or doctor if you feel unwell.[\[1\]](#)
- In Case of Skin Contact:
 - Wash with plenty of soap and water.[\[1\]](#)
 - If skin irritation occurs, get medical advice/attention.[\[1\]](#)
 - Take off contaminated clothing and wash it before reuse.[\[1\]](#)
- In Case of Eye Contact:
 - Rinse cautiously with water for several minutes.[\[1\]](#)
 - Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)
 - If eye irritation persists, get medical advice/attention.[\[1\]](#)
- In Case of Spills:
 - Wear appropriate personal protective equipment.

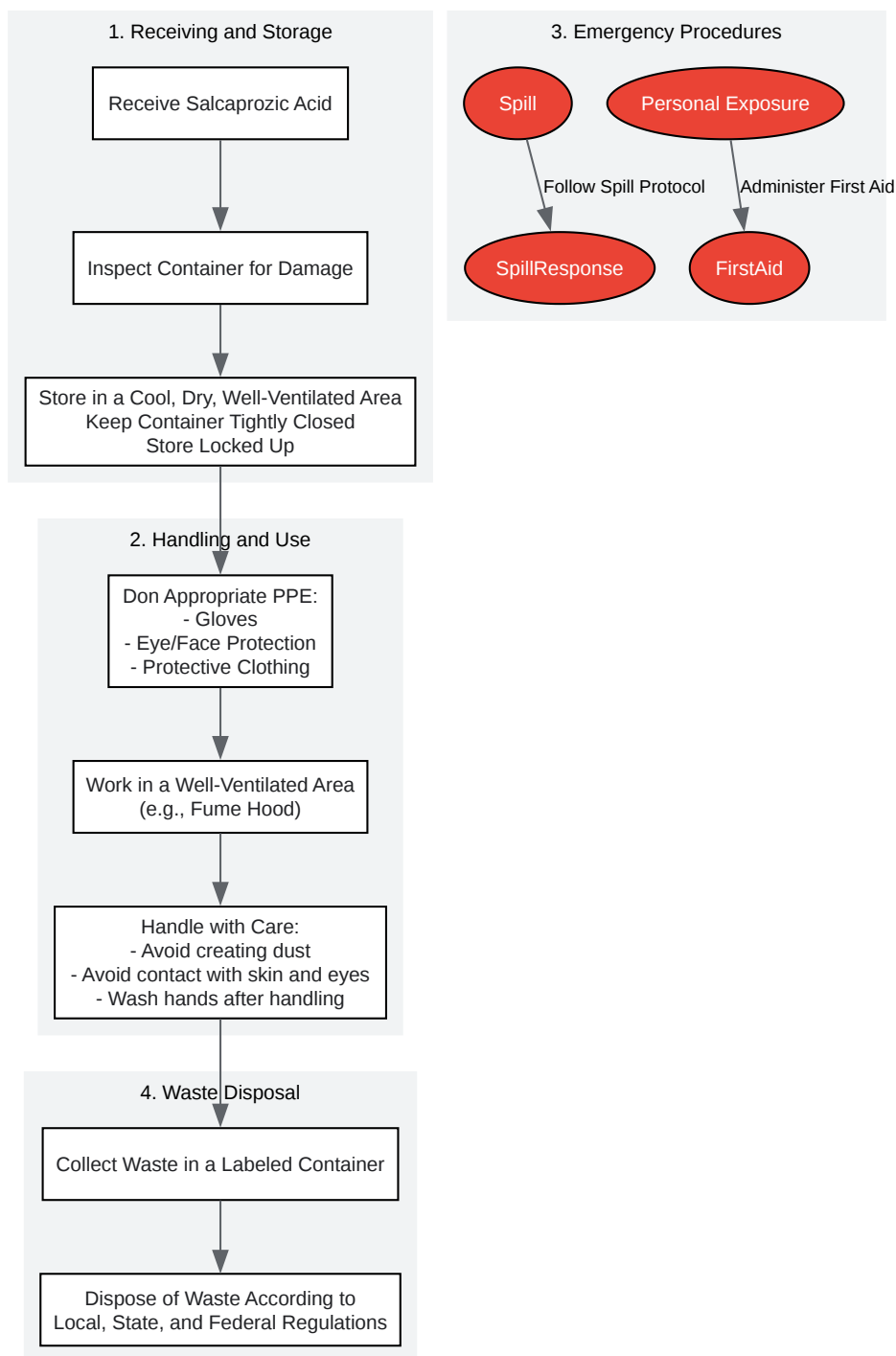
- Ensure adequate ventilation.
- For liquid spills, absorb with an inert material and place in a suitable disposal container.
- For solid spills, sweep up and place in a suitable disposal container.
- Consult local regulations for proper disposal.

4. Disposal Plan

Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.^[1] Do not allow the product to enter drains, other waterways, or soil.

Operational Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **Salcaprozic acid**, from receipt of the chemical to its final disposal.



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Caption: Workflow for the safe handling of **Salcaprozic acid**.

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References

- 1. aksci.com [aksci.com]
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